

A Technical Guide to 1-Heptanol-d1 for Research Applications

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Compound of Interest

Compound Name: 1-Heptanol-d1

Cat. No.: B12404526

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive information on the commercial availability and research applications of **1-Heptanol-d1**. This deuterated form of 1-Heptanol serves as a valuable tool in various analytical methodologies, particularly as an internal standard for mass spectrometry-based quantification.

Commercial Suppliers and Product Specifications

1-Heptanol-d1 is available from several reputable chemical suppliers specializing in isotopically labeled compounds for research purposes. The following tables summarize the product specifications from key suppliers. Researchers are advised to consult the most recent Certificate of Analysis (CofA) from the supplier for batch-specific data.

Supplier	Product Name	CAS Number	Molecular Formula	Molecular Weight	Stated Isotopic Enrichment
MedChemExpress	1-Heptanol-d1	38007-42-0	C ₇ H ₁₅ DO	117.21	Not specified on product page; refer to CofA. [1]
C/D/N Isotopes Inc.	n-Heptyl-1-d1 Alcohol	38007-42-0	CH ₃ (CH ₂) ₅ CHDOH	117.21	99 atom % D
InvivoChem	1-Heptanol-d1	38007-42-0	C ₇ H ₁₅ DO	117.21	Not specified on product page; refer to CofA.

Table 1: Commercial Supplier Specifications for **1-Heptanol-d1**

Property	Value	Reference
Appearance	Clear, colorless liquid	[2] [3]
Boiling Point	176 °C (for non-deuterated)	[3]
Melting Point	-35 °C (for non-deuterated)	[3]
Density	0.822 g/mL at 25 °C (for non-deuterated)	[3]
Solubility	Insoluble in water; soluble in organic solvents like methanol and chloroform.	[3]
Storage	Store in a cool, dry, and well-ventilated area. Keep container tightly closed.	[2] [4]

Table 2: General Physical and Chemical Properties of 1-Heptanol (and its deuterated analogue)

Application in Research: Use as an Internal Standard

Deuterated compounds like **1-Heptanol-d1** are frequently utilized as internal standards in quantitative analysis using Gas Chromatography-Mass Spectrometry (GC-MS) and Liquid Chromatography-Mass Spectrometry (LC-MS).^[1] The key advantage of using a deuterated standard is its chemical similarity to the analyte of interest, while its increased mass allows it to be distinguished by the mass spectrometer. This allows for accurate quantification by correcting for variations in sample preparation, injection volume, and instrument response.

Experimental Protocol: Quantification of Volatile Compounds in a Biological Matrix (Hypothetical)

While a specific published protocol detailing the use of **1-Heptanol-d1** was not identified in the literature search, the following represents a typical workflow for its application as an internal standard in the GC-MS analysis of volatile compounds in a biological sample (e.g., plasma or cell culture media).

1. Preparation of Internal Standard Stock Solution:

- Accurately weigh a known amount of **1-Heptanol-d1**.
- Dissolve it in a high-purity solvent (e.g., methanol or ethyl acetate) to a final concentration of 1 mg/mL.
- Store the stock solution in a tightly sealed vial at -20°C.

2. Preparation of Calibration Standards:

- Prepare a series of calibration standards by spiking known concentrations of the non-deuterated analyte (1-Heptanol) into a matrix that mimics the study samples.
- Add a fixed amount of the **1-Heptanol-d1** internal standard stock solution to each calibration standard.

3. Sample Preparation:

- Thaw the biological samples (e.g., 100 μ L of plasma).
- Add a fixed amount of the **1-Heptanol-d1** internal standard stock solution to each sample.
- Perform a liquid-liquid extraction by adding an appropriate organic solvent (e.g., 500 μ L of ethyl acetate).
- Vortex the samples vigorously for 1 minute.
- Centrifuge at high speed (e.g., 10,000 x g) for 10 minutes to separate the organic and aqueous layers.
- Carefully transfer the organic layer to a new vial for GC-MS analysis.

4. GC-MS Analysis:

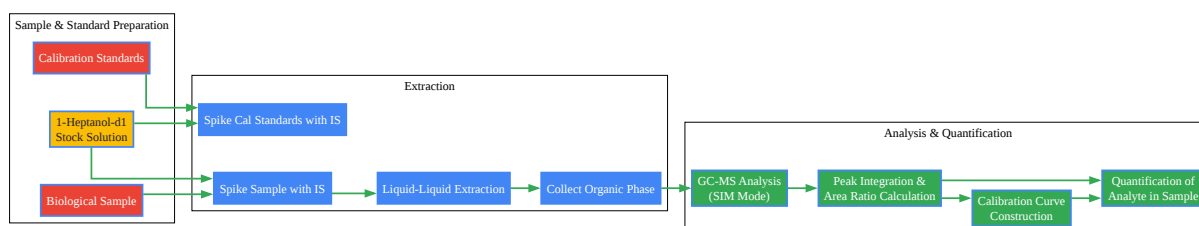
- Gas Chromatograph (GC) Conditions:
 - Injector: Splitless mode, 250°C.
 - Column: A suitable capillary column for volatile compound analysis (e.g., DB-5ms, 30 m x 0.25 mm x 0.25 μ m).
 - Oven Program: Start at 40°C, hold for 2 minutes, then ramp to 250°C at 10°C/min.
 - Carrier Gas: Helium at a constant flow rate of 1 mL/min.
- Mass Spectrometer (MS) Conditions:
 - Ionization: Electron Ionization (EI) at 70 eV.
 - Mode: Selected Ion Monitoring (SIM).
 - Ions to Monitor:
 - For 1-Heptanol (analyte): Select characteristic ions (e.g., m/z 43, 56, 70, 84).
 - For **1-Heptanol-d1** (internal standard): Select the corresponding deuterated ions (e.g., m/z 44, 57, 71, 85).

5. Data Analysis:

- Integrate the peak areas for the selected ions of both the analyte and the internal standard.
- Calculate the ratio of the analyte peak area to the internal standard peak area for each sample and calibration standard.
- Construct a calibration curve by plotting the peak area ratio against the concentration of the analyte in the calibration standards.
- Determine the concentration of the analyte in the unknown samples by interpolating their peak area ratios on the calibration curve.

Visualizing the Experimental Workflow

The following diagram illustrates the general workflow for using **1-Heptanol-d1** as an internal standard in a quantitative GC-MS analysis.



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Caption: Workflow for quantitative analysis using **1-Heptanol-d1** as an internal standard.

Safety, Handling, and Storage

1-Heptanol is a combustible liquid and can cause serious eye irritation.[3][5] It is important to handle the compound in a well-ventilated area and to wear appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat. Keep away from heat, sparks, and open flames.[2][4]

Store **1-Heptanol-d1** in a tightly closed container in a cool, dry place.[2][4] For long-term storage of stock solutions, it is recommended to store them at -20°C or -80°C to ensure stability.

Conclusion

1-Heptanol-d1 is a readily available and valuable tool for researchers requiring accurate quantification of volatile organic compounds. Its use as an internal standard in mass spectrometry-based methods can significantly improve the reliability and reproducibility of experimental results. The provided hypothetical experimental protocol and workflow diagram serve as a general guide for the implementation of **1-Heptanol-d1** in quantitative analytical studies. Researchers should always refer to the supplier's specific documentation for purity and handling information and develop and validate their analytical methods according to the specific requirements of their research.

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